

Application Notes and Protocols for SR2640 Hydrochloride in Airway Hyperresponsiveness Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SR2640 hydrochloride

Cat. No.: B10768382

[Get Quote](#)

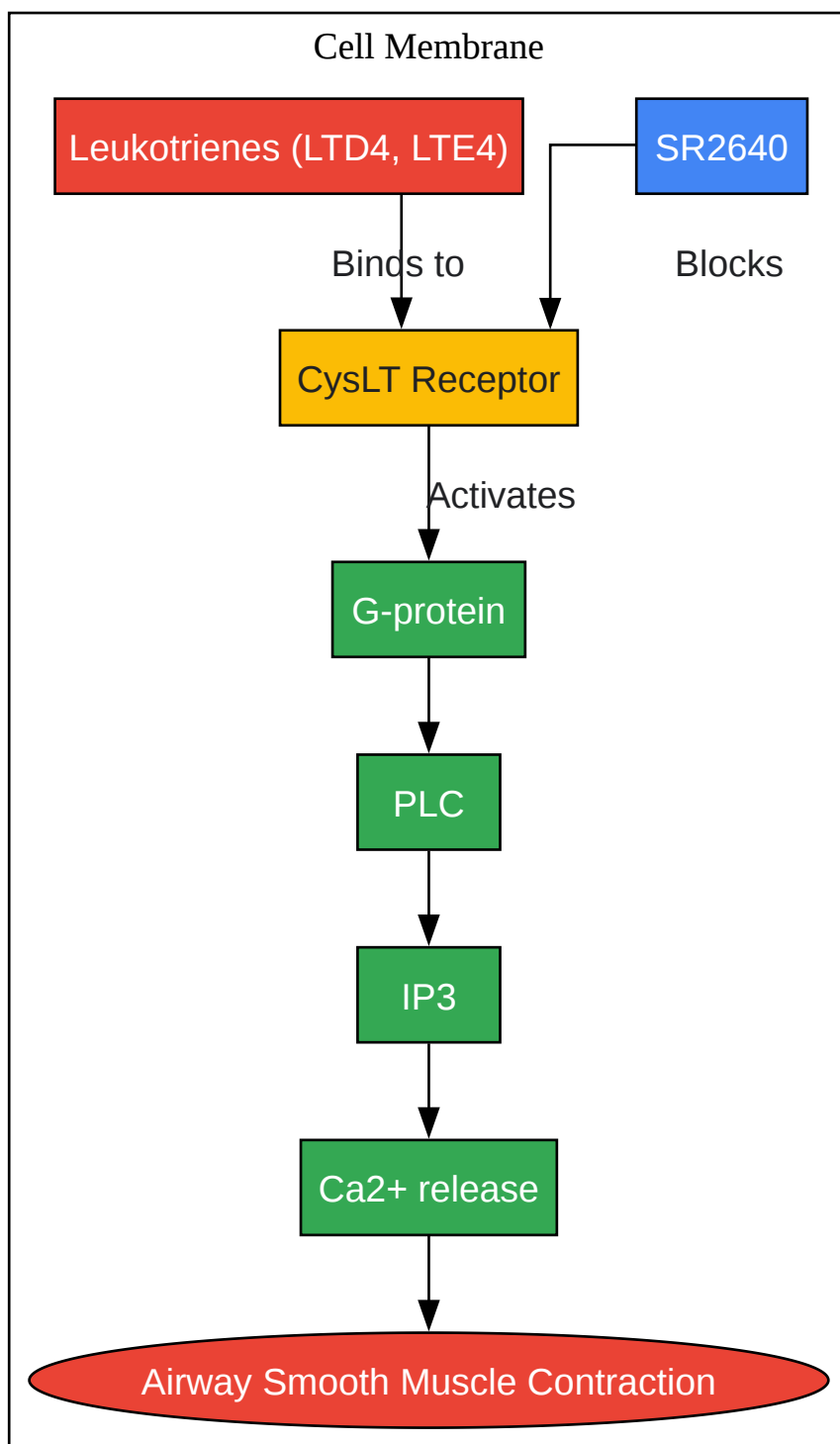
For Researchers, Scientists, and Drug Development Professionals

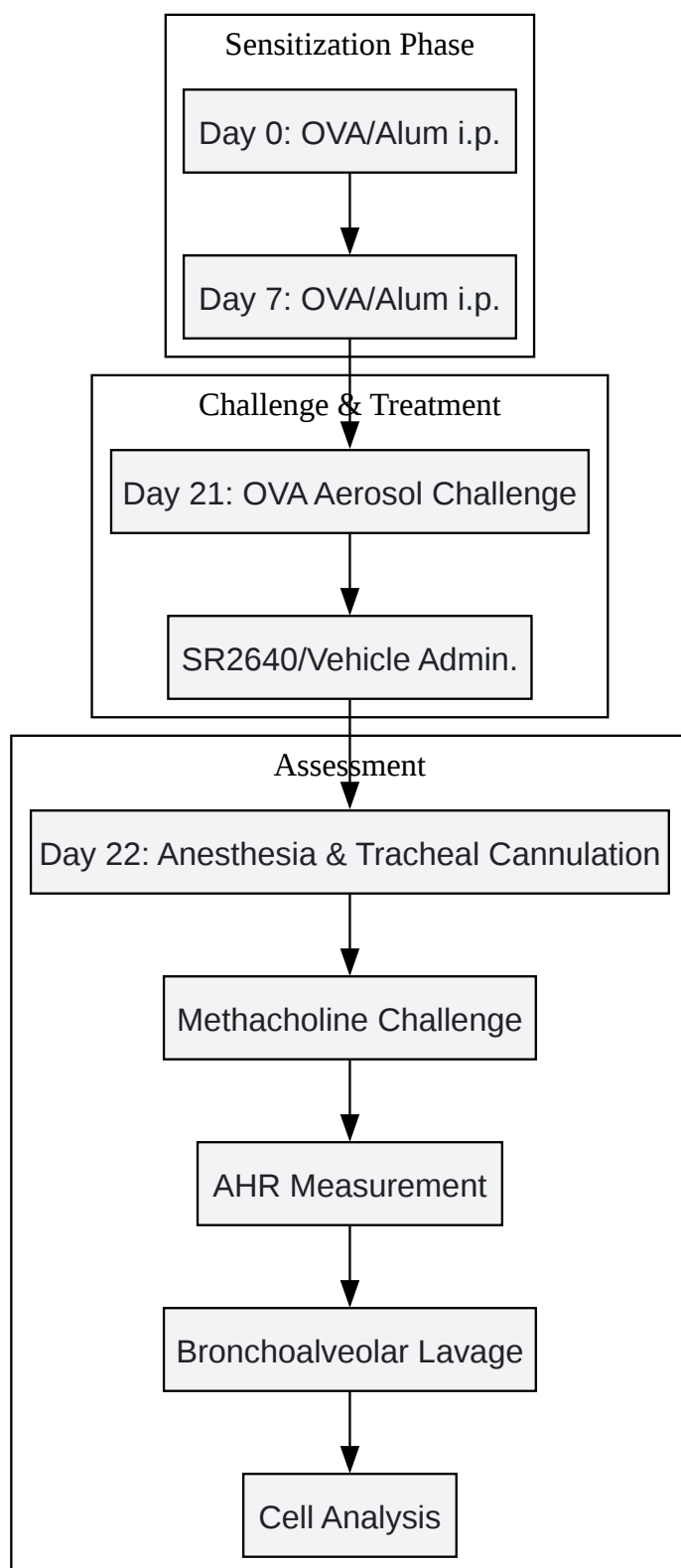
Introduction

SR2640 hydrochloride is a potent, selective, and competitive antagonist of the cysteinyl leukotriene receptors CysLT1 and CysLT2, with a particularly high affinity for the leukotriene D4 (LTD4) and E4 (LTE4) receptors.[1] Cysteinyl leukotrienes are powerful inflammatory mediators derived from arachidonic acid, playing a crucial role in the pathophysiology of asthma and allergic rhinitis. They induce bronchoconstriction, increase microvascular permeability and edema, stimulate mucus secretion, and promote eosinophilic inflammation in the airways.[2] By blocking the action of these leukotrienes, **SR2640 hydrochloride** serves as a valuable pharmacological tool for investigating the role of the leukotriene pathway in airway hyperresponsiveness (AHR), a hallmark of asthma.[1][2] These application notes provide detailed protocols for utilizing **SR2640 hydrochloride** in both in vitro and in vivo models of AHR.

Mechanism of Action

SR2640 hydrochloride exerts its effects by competitively binding to CysLT1 and CysLT2 receptors, thereby preventing the binding of endogenous leukotrienes LTD4 and LTE4.[1] This antagonism blocks the downstream signaling cascades that lead to airway smooth muscle contraction, inflammation, and other pathological features of asthma.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A novel leukotriene D4/E4 antagonist, SR2640 (2-[3-(2-quinolylmethoxy)phenylamino]benzoic acid) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Leukotriene receptor antagonists and biosynthesis inhibitors: potential breakthrough in asthma therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for SR2640 Hydrochloride in Airway Hyperresponsiveness Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10768382#sr2640-hydrochloride-for-studying-airway-hyperresponsiveness>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com